

Technical Guide: Safety and Handling of 3-Phenoxycyclobutanone

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Compound of Interest

Compound Name: 3-Phenoxycyclobutanone

CAS No.: 30830-28-5; 69906-55-4

Cat. No.: B2834592

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Chemical Identity & Physicochemical Profile[1][2][3][4]

3-Phenoxycyclobutanone is a functionalized four-membered ring ketone. Its safety profile is dominated by the ring strain (~26.4 kcal/mol) inherent to the cyclobutane core, combined with the electrophilic nature of the ketone. While the phenoxy group adds lipophilicity and some steric bulk, the core reactivity remains driven by the relief of angle strain.

Property	Data	Notes
CAS Number	69906-55-4	Unique identifier for inventory tracking.
Formula	C ₁₀ H ₁₀ O ₂	
Molecular Weight	162.19 g/mol	
Physical State	Viscous Oil / Low-melting Solid	Often an oil at RT; solidifies upon cooling.
Solubility	DCM, THF, EtOAc, Toluene	Low solubility in water; hydrolytically unstable over time.
Boiling Point	~140°C (at reduced pressure)	Do not distill at atmospheric pressure (decomposition risk).
Storage Class	10-13 (Other Liquids/Solids)	Store segregated from oxidizers and strong bases.

Hazard Identification & Mechanistic Risk

Assessment

GHS Classification (Predicted)

Based on Structure-Activity Relationships (SAR) of analogous cyclobutanones (e.g., 3-phenylcyclobutanone).

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Warning: Potential for skin sensitization due to protein reactivity (Schiff base formation/Michael addition).

Mechanistic Safety: The "Why" Behind the Hazard

Unlike unstrained ketones (e.g., cyclohexanone), **3-phenoxy-cyclobutanone** possesses significant angle strain.

- **Nucleophilic Attack:** The carbonyl carbon is highly electrophilic.^[1] Nucleophiles (amines, hydroxides) attack readily to relieve strain, potentially leading to ring-opening reactions that generate heat and unexpected byproducts.
- **Baeyer-Villiger Sensitivity:** In the presence of peroxides or oxidizers, the ring expands easily to a lactone (3-phenoxy- γ -butyrolactone). This reaction is exothermic; inadvertent mixing with oxidizers must be avoided.
- **Alpha-Acidity:** The protons adjacent to the carbonyl are acidic. Strong bases can trigger aldol-like polymerization or elimination of the phenoxy group (beta-elimination), releasing phenol and volatile cyclobutenones.

Storage & Stability Protocols

Core Directive: Treat as a Reactive Intermediate, not a stable shelf reagent.

Environmental Control

- **Temperature:** Store at 2°C to 8°C. While some suppliers list Room Temperature, refrigeration retards slow oxidation and oligomerization.
- **Atmosphere:** Strict Inert Gas (Argon/Nitrogen). Oxygen can slowly insert into the strained C-C bonds or oxidize the alpha-position.
- **Container:** Amber glass with a Teflon-lined cap. Avoid metal containers which may catalyze decomposition.

Shelf-Life Monitoring

Test purity via TLC or GC-MS every 6 months.

- **Degradation Sign:** Appearance of phenol (sweet/tarry odor) or insoluble polymers.

Safe Handling & Synthesis Workflow

Engineering Controls

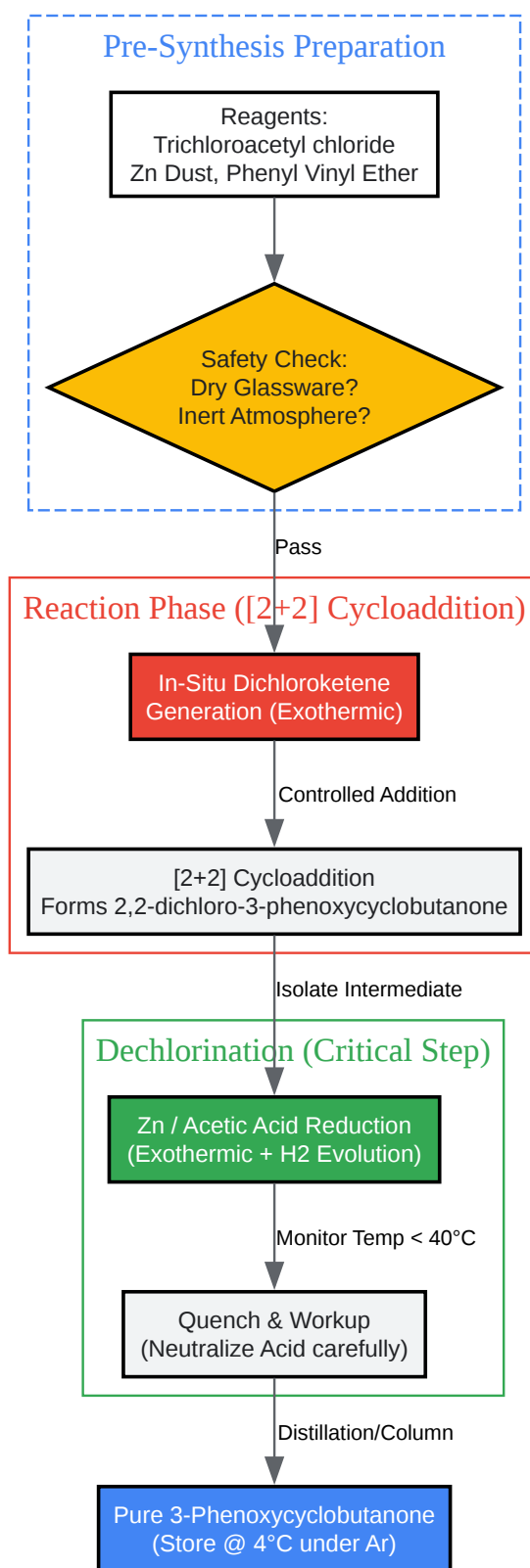
- Primary Barrier: All transfers must occur within a Chemical Fume Hood with a face velocity >100 fpm.
- Glove Selection:
 - Standard Use: Nitrile (0.11 mm) – Change immediately upon splash.
 - Prolonged Contact: Silver Shield or Viton (due to the penetrating power of the phenoxy ether moiety).

Synthesis Safety: The Dichloroketene Route

The most common synthesis involves the [2+2] cycloaddition of dichloroketene and phenyl vinyl ether, followed by dechlorination. This route introduces specific high-risk steps.

Experimental Workflow Diagram

The following diagram illustrates the critical safety decision points during the synthesis and handling process.



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Caption: Critical safety pathway for the synthesis and isolation of **3-Phenoxy-cyclobutanone**, highlighting exothermic steps.

Specific Protocol: Zinc Dechlorination Safety

If synthesizing from the 2,2-dichloro precursor:

- Hazard: The reaction of Zinc dust with Acetic Acid is exothermic and evolves Hydrogen gas (flammability hazard).
- Control: Add Zinc dust in portions to the dissolved dichloro-compound. Do not add the compound to a slurry of Zinc/Acid, as the exotherm may cause a runaway boil-over.
- Ventilation: Ensure the condenser is vented to a scrubber or high-efficiency hood exhaust to prevent H₂ accumulation.

Emergency Response & Waste Disposal

Spill Management

- Small Spill (<10 mL): Absorb with vermiculite or sand. Do not use paper towels (fire risk if oxidizers are present). Wipe area with dilute ethanol, then water.
- Large Spill: Evacuate area. Personnel wearing SCBA should handle cleanup due to potential irritant vapors.

Fire Fighting

- Media: CO₂, Dry Chemical, or Sand.
- Contraindication: Do not use a direct water jet. The compound is organic and may float/spread on water.
- Combustion Products: Carbon Monoxide (CO), Phenol vapors.

Waste Disposal

- Classification: Halogen-free organic solvent waste (unless synthesized with residual chlorinated solvents).

- Treatment: Dissolve in a combustible solvent (e.g., acetone) and incinerate in a licensed facility equipped with an afterburner and scrubber.
- Neutralization (Lab Scale): Treat with aqueous NaOH to open the ring and form soluble phenoxy-butanoate salts before disposal (consult local EHS regulations first).

References

- National Institutes of Health (NIH) - PubMed. (2005). Dichloroketene-induced cyclizations... application in synthesis.[2][3] (Mechanistic background on dichloroketene [2+2] cycloadditions). Retrieved from [[Link](#)]

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